

deuterated vs non-deuterated tridecanoic acid comparison

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Compound Focus: Tridecanoic acid-d9

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Chemical Properties at a Glance

The table below summarizes the key differences based on the information found:

Property	Non-deuterated Tridecanoic Acid	Deuterated Tridecanoic Acid (d25)
CAS Number	334-48-5 [1]	88170-22-3 [1] (also listed: 202529-03-1 [2])
Molecular Formula	$C_{13}H_{26}O_2$	$C_{13}HD_{25}O_2$ [2] [1]
Molecular Weight	214.35 g/mol	239.50 g/mol [2]
Synonyms	n-Tridecanoic acid, Tridecylic acid [1]	Deuterated tridecanoic acid, n-Tridecanoic acid-d25 [1]
Primary Research Application	Antimicrobial and antibiofilm agent against <i>E. coli</i> [2]	Internal standard for quantitative NMR, GC-MS, or LC-MS analysis [2]
Key Feature	A 13-carbon, medium-chain saturated fatty acid [2]	Deuterium atoms replace 25 hydrogens, creating a distinct mass signature [2]

Key Differentiators and Applications

The core difference lies in the presence of **deuterium**, a stable hydrogen isotope. This substitution increases the molecular mass without significantly altering the compound's chemical structure or biological reactivity. This makes the deuterated version ideal for specific research applications:

- **Role as an Internal Standard:** Deuterated tridecanoic acid-d25 is predominantly used as an **internal standard** in mass spectrometry-based assays [2]. Its higher molecular weight allows it to be easily distinguished from its non-deuterated counterpart and other endogenous compounds in a sample. When a known amount of the deuterated standard is added to a sample at the beginning of analysis, it corrects for losses during sample preparation and instrumental variability, enabling highly accurate quantification.
- **Use in Metabolic Tracing:** As demonstrated in a study on anaerobic alkane degradation, fully deuterated substrates like d34-hexadecane can be used to track metabolic pathways and identify intermediates via GC-MS [3]. Tridecanoic acid-d25 could be used in a similar manner to study fatty acid metabolism.
- **Inherent Biological Activity:** The non-deuterated form of tridecanoic acid has been studied for its direct biological effects, showing activity as an antipersister and antibiofilm agent against *Escherichia coli* [2].

Experimental Considerations

When using these compounds in research, the experimental protocols will differ significantly based on the goal:

- **For Quantitative Analysis (Using Deuterated Standard):**
 - **Sample Preparation:** Add a precise, known quantity of tridecanoic acid-d25 to your biological sample (e.g., plasma, tissue homogenate) at the beginning of the extraction process [2].
 - **Extraction and Derivatization:** Perform lipid extraction using appropriate organic solvents (e.g., methanol, chloroform). The sample may be derivatized to make it more volatile for GC-MS.
 - **Instrumental Analysis:** Analyze the sample using **GC-MS or LC-MS/MS** [2]. The deuterated standard and the endogenous non-deuterated acid will appear as separate peaks due to their mass difference.
 - **Quantification:** Calculate the concentration of the endogenous non-deuterated tridecanoic acid by comparing its peak area or intensity ratio to that of the deuterated internal standard.

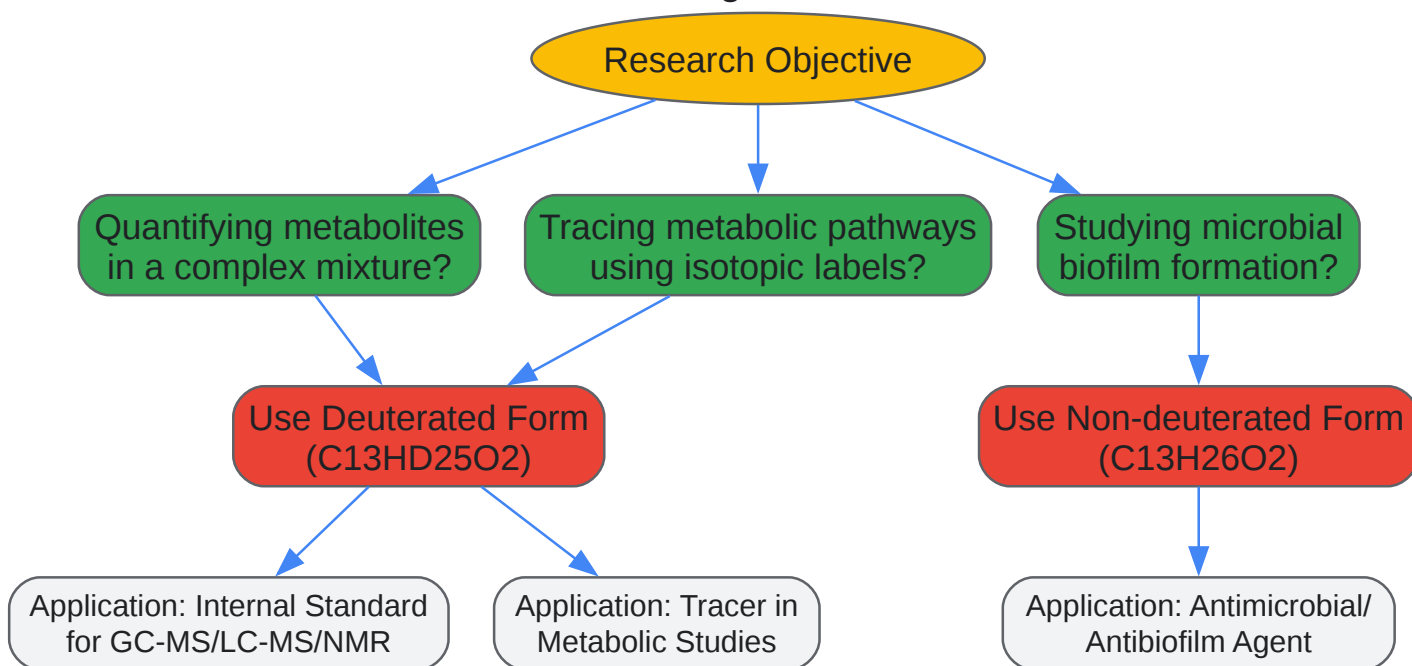
- **For Antimicrobial/Biofilm Studies (Using Non-deuterated Acid):**

- **Compound Preparation:** Dissolve non-deuterated tridecanoic acid in a suitable solvent like DMSO [2].
- **Bioassay:** Treat bacterial cultures (e.g., *E. coli*) with varying concentrations of the compound.
- **Assessment:** Evaluate its effects on bacterial persistence and biofilm formation using methods like crystal violet staining for biofilm biomass or colony-forming unit (CFU) counts after antibiotic treatment to assess persister cell formation [2].

A Researcher's Guide to Decision-Making

To help you select the right compound, here is a visual summary of the decision pathway:

Decision Guide: Choosing Tridecanoic Acid Form



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References

1. Tridecanoic Acid-d25 [fbreagents.com]
2. N-Tridecanoic acid-d 25 [medchemexpress.com]
3. Comparison of Mechanisms of Alkane Metabolism under ... [pmc.ncbi.nlm.nih.gov]

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